

Physical and chemical properties of technical grade penthiopyrad

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Penthiopyrad**

Cat. No.: **B1679300**

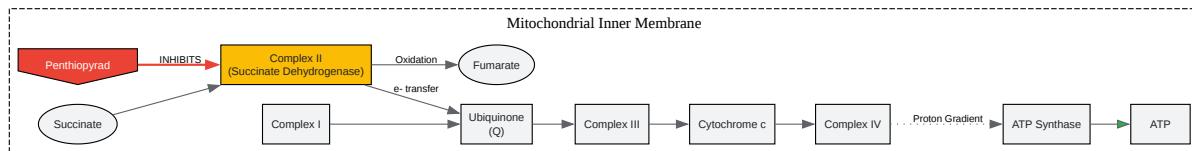
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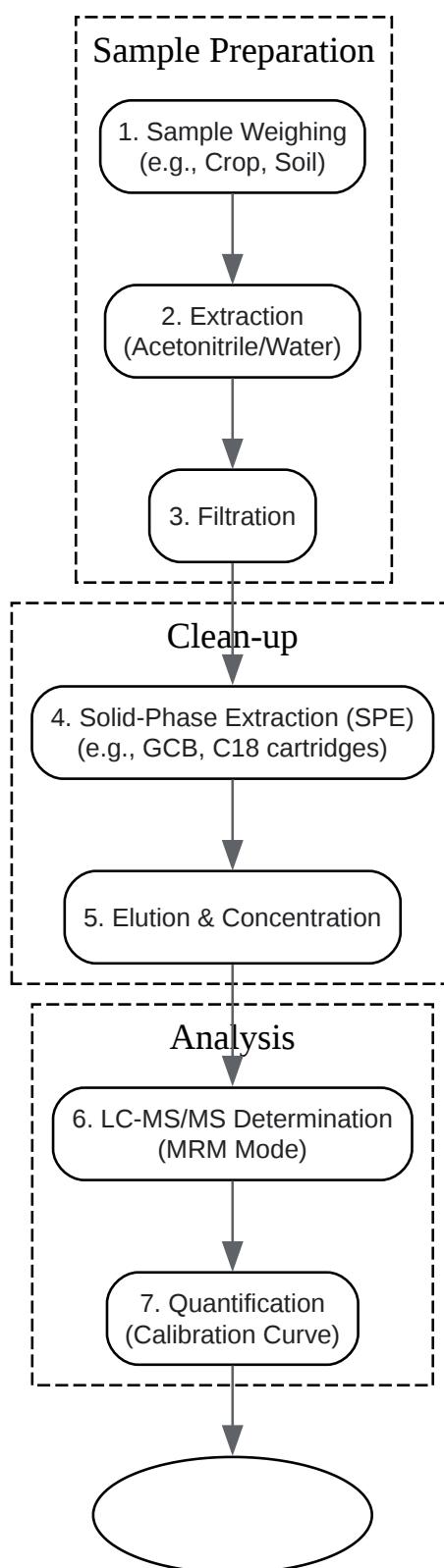
Introduction

Penthiopyrad (CAS No. 183675-82-3) is a broad-spectrum fungicide belonging to the pyrazole-carboxamide class of chemicals.^{[1][2]} It demonstrates both preventative and curative properties against a wide range of fungal pathogens affecting various crops.^{[3][4]} Its primary application is in agriculture to control diseases such as leaf spots, blights, and mildews.^[3] From a chemical standpoint, **penthiopyrad** is notable for its stereoisomerism and its specific mode of action as a succinate dehydrogenase inhibitor (SDHI).^{[1][5]} This guide provides a comprehensive overview of the core physical and chemical characteristics of technical grade **penthiopyrad**, intended for researchers and professionals in the fields of agrochemical development and analytical science.

Chemical Identity and Nomenclature

Precise identification is paramount in scientific research and regulatory affairs. Technical grade **penthiopyrad** is defined by its specific chemical structure and internationally recognized identifiers. The active substance purity is typically specified at a minimum of 980 g/kg.^[1] Commercially, it is formulated as a racemic mixture of its two enantiomers.^[1]



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- To cite this document: BenchChem. [Physical and chemical properties of technical grade pentiopyrad]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1679300#physical-and-chemical-properties-of-technical-grade-pentiopyrad>

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